

# Safeguarding Your Research: Comprehensive Handling Protocols for ST-193

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## Compound of Interest

Compound Name: ST-193

Cat. No.: B1663846

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This document provides essential safety and logistical guidance for the handling of **ST-193**, a potent broad-spectrum arenavirus inhibitor. Adherence to these protocols is critical to ensure a safe laboratory environment and the integrity of your research.

## Hazard Identification and GHS Classification

**ST-193** hydrochloride is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[\[1\]](#)
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

## Precautionary Statements:

- P264: Wash skin thoroughly after handling.[\[1\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[1\]](#)
- P273: Avoid release to the environment.[\[1\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)
- P330: Rinse mouth.[\[1\]](#)
- P391: Collect spillage.[\[1\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)

## Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling **ST-193**.

Protection Type	Specific Equipment	Rationale
Eye Protection	Safety goggles with side-shields	Protects against splashes and dust.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Body Protection	Impervious clothing (laboratory coat)	Protects against contamination of personal clothing.
Respiratory Protection	Suitable respirator	Required when handling the powder form to avoid inhalation.

Data sourced from DC Chemicals Safety Data Sheet.[\[1\]](#)

## Handling and Storage Protocols

Proper handling and storage are crucial for maintaining the stability of **ST-193** and ensuring laboratory safety.

#### Handling:

- Avoid inhalation of dust and aerosols.[\[1\]](#)
- Prevent contact with eyes and skin.[\[1\]](#)
- Use only in well-ventilated areas, preferably within a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **ST-193** is handled.[\[1\]](#)

#### Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Short-term (powder): -20°C[\[1\]](#)
- Long-term (in solvent): -80°C[\[1\]](#)

## Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention. <a href="#">[1]</a>
Skin Contact	Remove contaminated clothing and shoes. Rinse skin thoroughly with large amounts of water. Seek medical attention if irritation develops. <a href="#">[1]</a>
Inhalation	Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek immediate medical attention. <a href="#">[1]</a>

Safety Equipment: An accessible safety shower and eye wash station must be available in the immediate vicinity of where **ST-193** is handled.[\[1\]](#)

## Disposal Plan

Dispose of **ST-193** and its containers in accordance with all local, state, and federal regulations.

- Unused Product: Dispose of as hazardous waste at an approved waste disposal plant.[\[1\]](#)
- Contaminated Materials: Any materials that have come into contact with **ST-193** should be treated as hazardous waste and disposed of accordingly.
- Environmental Precaution: Avoid release to the environment. Collect any spillage.[\[1\]](#)

## Experimental Protocols and Data

**ST-193** is a potent inhibitor of arenavirus entry.<sup>[2][3][4]</sup> Its efficacy has been demonstrated against several arenaviruses.

#### In Vitro Antiviral Activity of **ST-193**

Virus	IC50 (nM)
Guanarito	0.44 <sup>[2][3][4]</sup>
Junin	0.62 <sup>[2][3][4]</sup>
Lassa	1.4 <sup>[2][3][4]</sup>
Machupo	3.1 <sup>[2][3][4]</sup>
Lassa (pseudotype)	1.6 <sup>[2][5]</sup>
Junín (pseudotype)	0.2 - 12 <sup>[2][5]</sup>
Machupo (pseudotype)	0.2 - 12 <sup>[2][5]</sup>
Guanarito (pseudotype)	0.2 - 12 <sup>[2][5]</sup>
Sabiá (pseudotype)	0.2 - 12 <sup>[2][5]</sup>

#### Methodology for Pseudovirus Inhibition Assay:

- **Pseudovirus Production:** Generate lentiviral pseudotypes incorporating the envelope glycoprotein (GP) of the arenavirus of interest. A common method involves co-transfecting HEK293T cells with a plasmid encoding the viral GP, a lentiviral backbone plasmid (e.g., expressing luciferase for reporter assays), and a plasmid encoding the necessary lentiviral packaging proteins.
- **Cell Culture:** Plate target cells (e.g., Vero cells) in a 96-well plate and allow them to adhere.
- **Compound Dilution:** Prepare a serial dilution of **ST-193** in an appropriate solvent (e.g., DMSO) and then in cell culture media.
- **Infection:** Add the diluted **ST-193** to the target cells, followed by the addition of the pseudovirus.

- Incubation: Incubate the plates for a period sufficient for viral entry and reporter gene expression (e.g., 48-72 hours).
- Data Analysis: Measure the reporter gene activity (e.g., luciferase activity) to quantify the level of infection. Calculate the IC50 value, which is the concentration of **ST-193** that inhibits 50% of the viral infection compared to a vehicle control.

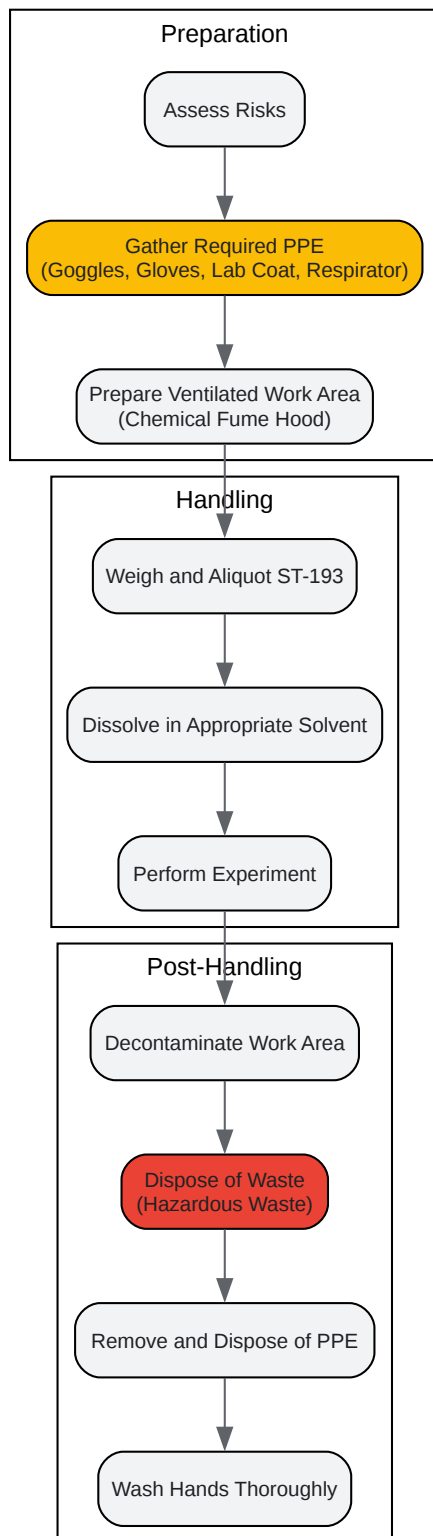
#### In Vivo Efficacy in a Guinea Pig Model for Lassa Fever:

- Study Design: Strain 13 guinea pigs were infected with a lethal dose of Lassa virus (Josiah strain).[6] Treatment groups received either **ST-193** (25 or 80 mg/kg), ribavirin (25 mg/kg), or a vehicle control via intraperitoneal injection daily for 14 days.[6]
- Results:
  - The survival rate for the **ST-193** treated group was 62.5%.[6]
  - The survival rate for both the ribavirin and vehicle control groups was 0%.[6]
  - **ST-193** treatment led to a 2-3 log reduction in viremia.[6]

## Visualized Workflows and Pathways

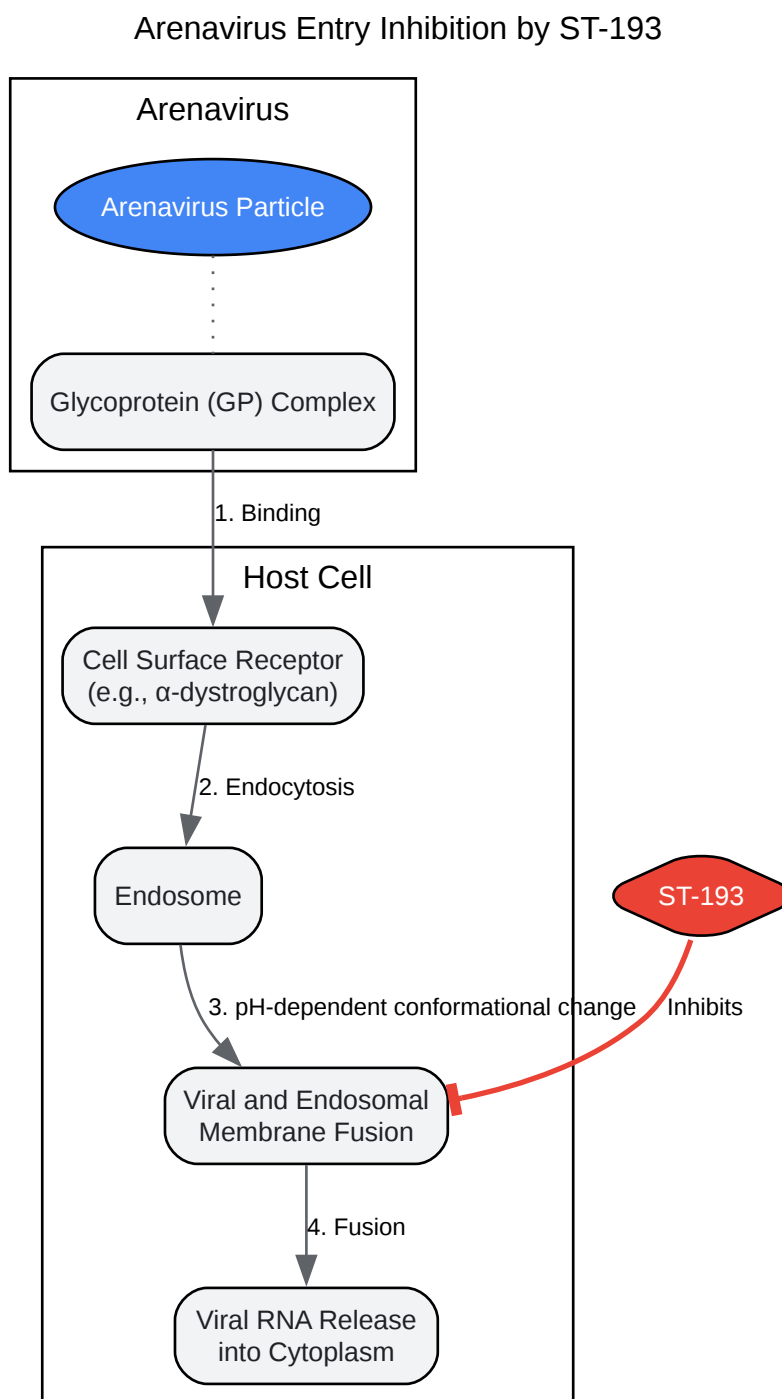
### Handling and Personal Protective Equipment (PPE) Workflow

## ST-193 Handling and PPE Workflow

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Caption: A workflow for the safe handling of **ST-193**, from preparation to post-handling procedures.

### Arenavirus Entry Inhibition by **ST-193**



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Caption: The proposed mechanism of **ST-193**, which inhibits arenavirus entry by blocking membrane fusion.

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